

# Hesperetin 7-O-glucoside: A Comprehensive Technical Review of Research and Therapeutic Potential

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## Compound of Interest

Compound Name: *Hesperetin 7-O-glucoside*

Cat. No.: *B135788*

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## Abstract

**Hesperetin 7-O-glucoside**, a prominent flavonoid monoglucoside found in citrus fruits, is garnering significant attention within the scientific community for its diverse pharmacological activities. As a key metabolite of hesperidin, this compound exhibits a range of biological effects, including potent anti-inflammatory, antioxidant, and cardioprotective properties. This technical guide provides an in-depth literature review of **Hesperetin 7-O-glucoside**, summarizing its chemical characteristics, biological functions, and underlying mechanisms of action. Detailed experimental protocols for its extraction, purification, and analysis are provided, alongside a comprehensive summary of quantitative data. Furthermore, this document explores the current research trends and future therapeutic prospects of **Hesperetin 7-O-glucoside** in drug development, offering a valuable resource for researchers and professionals in the field.

## Introduction

**Hesperetin 7-O-glucoside**, also known as hesperetin 7-O- $\beta$ -D-glucopyranoside, is a flavanone glycoside naturally present in citrus fruits, particularly in the peel and juice of oranges, lemons, and grapefruits.[1] It is a direct metabolic derivative of hesperidin, where the rhamnose sugar moiety is cleaved.[2] This structural modification significantly enhances its bioavailability compared to its parent compound, hesperidin.[3] The growing interest in

**Hesperetin 7-O-glucoside** stems from its wide spectrum of biological activities, positioning it as a promising candidate for the development of novel therapeutic agents.

## Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **Hesperetin 7-O-glucoside** is fundamental for its application in research and drug development.

Property	Value	Reference(s)
IUPAC Name	(2S)-5-hydroxy-2-(3-hydroxy-4-methoxyphenyl)-7- [(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy-2,3-dihydrochromen-4-one	[4]
Synonyms	Hesperetin 7-O-β-D-glucoside, Hesperetin 7-glucoside, Eriodictyol-7-glucoside	[4]
CAS Number	31712-49-9	[4]
Molecular Formula	C22H24O11	[4]
Molecular Weight	464.42 g/mol	[4]
Melting Point	206-207 °C	[5]
Solubility	Soluble in DMSO and chloroform.	[6]

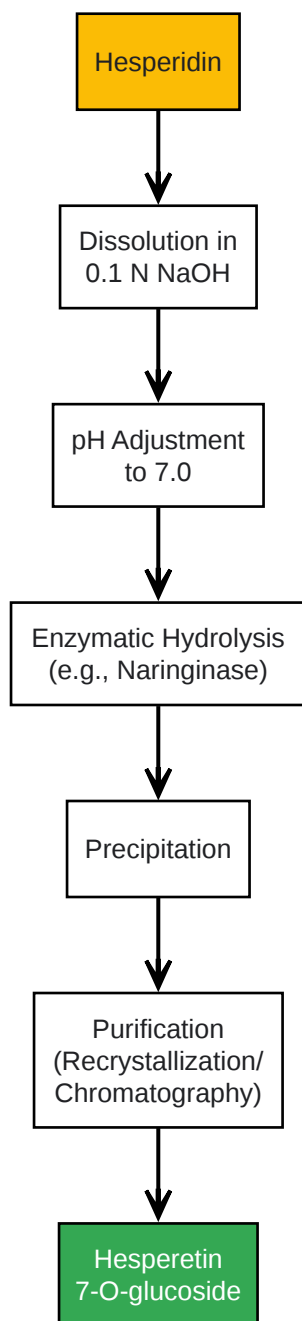
## Biological Activities and Mechanisms of Action

**Hesperetin 7-O-glucoside** exerts a multitude of biological effects through various molecular mechanisms. This section details its key activities and the signaling pathways it modulates.

### Anti-inflammatory Activity

**Hesperetin 7-O-glucoside** has demonstrated significant anti-inflammatory properties. Its mechanism of action primarily involves the inhibition of pro-inflammatory signaling pathways.

- **NF-κB Pathway Inhibition:** Hesperetin, the aglycone of **Hesperetin 7-O-glucoside**, has been shown to suppress the activation of the Nuclear Factor-kappa B (NF-κB) pathway.<sup>[7][8]</sup> This is achieved by inhibiting the phosphorylation of p65 and blocking the phosphorylation and subsequent degradation of IκBα.<sup>[7]</sup> The inhibition of the NF-κB pathway leads to a downstream reduction in the expression of pro-inflammatory cytokines such as TNF-α, IL-1β, and IL-6.<sup>[7][9]</sup>
- **MAPK Pathway Modulation:** The Mitogen-Activated Protein Kinase (MAPK) signaling pathway is another critical regulator of inflammation. Hesperetin has been found to modulate the MAPK pathway, although the specific effects on **Hesperetin 7-O-glucoside** are still under investigation.<sup>[5][8]</sup>
- **Nrf2/HO-1 Pathway Activation:** Hesperetin has been shown to activate the Nuclear factor erythroid 2-related factor 2 (Nrf2)/Heme oxygenase-1 (HO-1) pathway, which plays a crucial role in the antioxidant and anti-inflammatory cellular defense mechanisms.<sup>[7]</sup>



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